

Application Notes and Protocols for the Functionalization of 4-Bromoisoaxazole

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Compound of Interest

Compound Name: 4-Bromoisoaxazole

Cat. No.: B1274380

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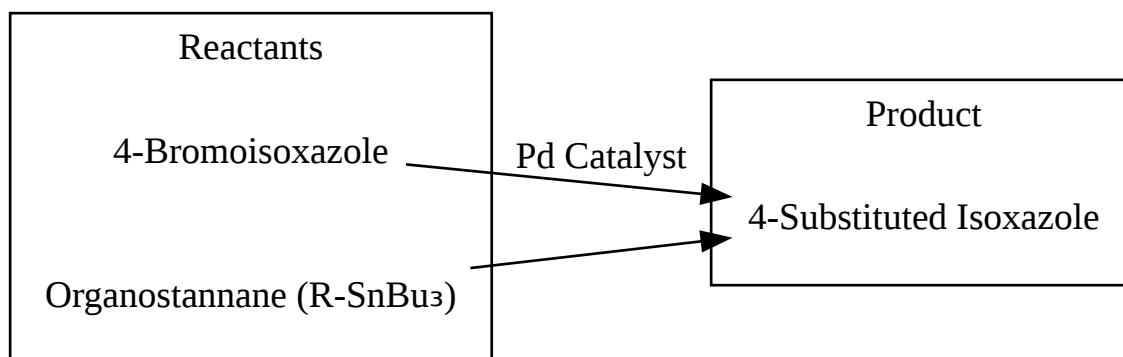
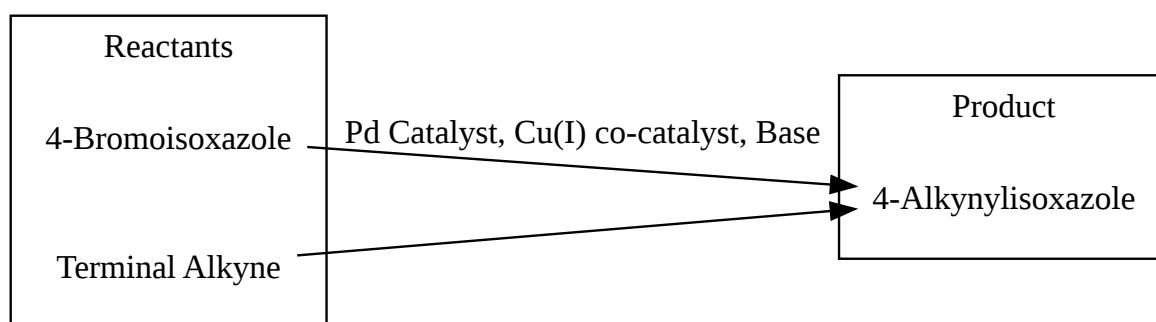
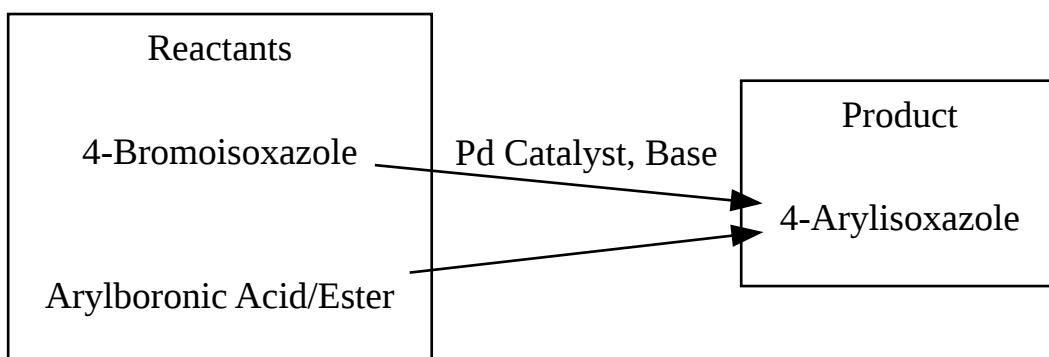
For Researchers, Scientists, and Drug Development Professionals

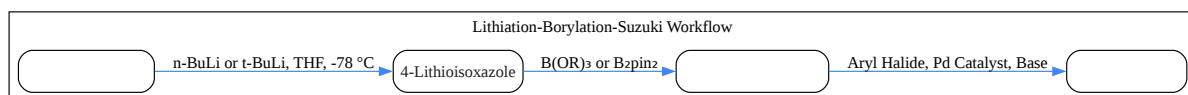
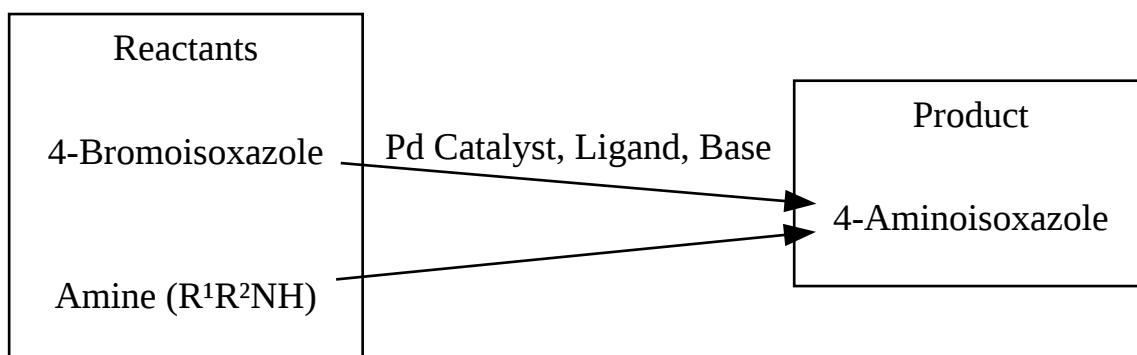
These application notes provide a comprehensive overview of experimental procedures for the functionalization of **4-Bromoisoaxazole**, a versatile building block in medicinal chemistry and materials science. The following sections detail protocols for key cross-coupling reactions, including Suzuki-Miyaura, Sonogashira, Stille, and Buchwald-Hartwig amination, as well as methods for lithiation/borylation. Quantitative data from representative studies are summarized in tables for easy comparison, and detailed experimental methodologies are provided. Visual diagrams generated using Graphviz (DOT language) illustrate the reaction pathways and experimental workflows.

Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura coupling is a robust and widely used method for the formation of carbon-carbon bonds. In the context of **4-Bromoisoaxazole**, this reaction allows for the introduction of a wide range of aryl and heteroaryl substituents at the C4 position.

General Reaction Scheme:





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